

AR-C141990 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AR-C141990 hydrochloride

Cat. No.: B2769621 Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

AR-C141990 hydrochloride is a potent and selective inhibitor of the monocarboxylate transporter 1 (MCT1), also known as solute carrier family 16 member 1 (SLC16A1). MCT1 is a crucial transmembrane protein responsible for the proton-linked transport of monocarboxylates, such as lactate, pyruvate, and ketone bodies, across the plasma membrane. Due to its significant role in the metabolic regulation of various cell types, including activated T-lymphocytes and cancer cells, MCT1 has emerged as a promising therapeutic target. This technical guide provides an in-depth overview of AR-C141990 hydrochloride, its physicochemical properties, mechanism of action, and relevant experimental protocols.

Physicochemical and Biological Properties

AR-C141990 hydrochloride is a small molecule inhibitor with well-defined chemical characteristics and biological activities. Its properties are summarized in the table below.



Property	Value
CAS Number	2250019-94-2[1][2]
Molecular Weight	529.05 g/mol [1][2]
Molecular Formula	C26H28N4O4S·HCI[1]
Purity	≥98%[1]
Appearance	White to off-white solid
Solubility	Soluble in water and DMSO[1]
Storage	Store at -20°C[1]
Biological Activity	Potent and selective MCT1 inhibitor[1]
pKi for MCT1	7.6[1]
Selectivity	~10-fold selective for MCT1 over MCT2[1]

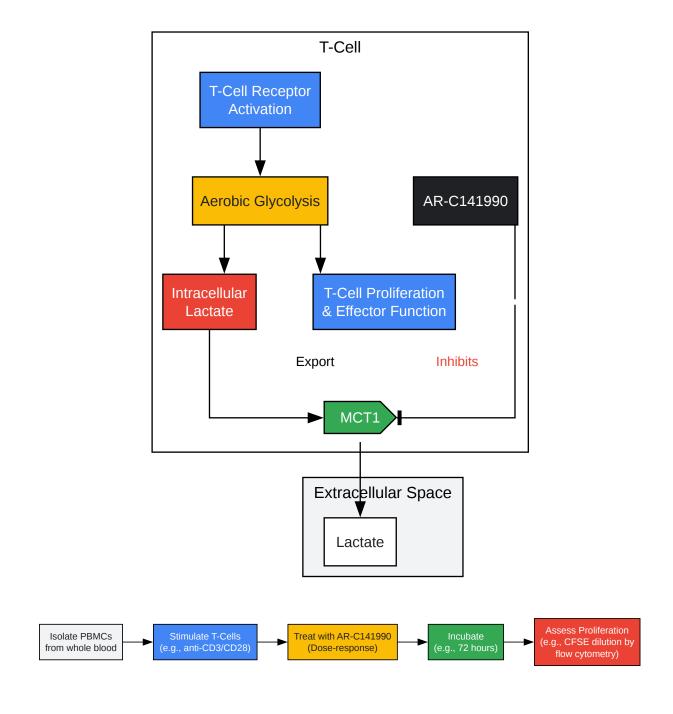
Mechanism of Action and Signaling Pathways

AR-C141990 hydrochloride exerts its biological effects by inhibiting MCT1-mediated transport of lactate. In highly glycolytic cells, such as activated T-cells and many cancer cells, there is a significant production of lactate, which must be exported to maintain intracellular pH and sustain glycolysis. By blocking MCT1, AR-C141990 leads to intracellular lactate accumulation and a subsequent disruption of cellular metabolism and signaling.

Impact on T-Cell Activation and Metabolism

Activated T-lymphocytes undergo a metabolic switch to aerobic glycolysis to support their rapid proliferation and effector functions. This process generates large amounts of lactate that are exported via MCT1. Inhibition of MCT1 by AR-C141990 disrupts this metabolic program, leading to immunosuppressive effects.





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References

- 1. Inhibition of lactate transport by MCT-1 blockade improves chimeric antigen receptor T-cell therapy against B-cell malignancies PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibition of lactate transport by MCT-1 blockade improves chimeric antigen receptor T-cell therapy against B-cell malignancies PubMed [pubmed.ncbi.nlm.nih.gov]
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